

Live-Cell Imaging with Sulforhodamine G: A Detailed Method

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Compound of Interest

Compound Name: Sulforhodamine G

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Application Note and Protocol for Researchers, Scientists, and Drug Development Professionals

Introduction

Sulforhodamine G is a water-soluble, red fluorescent dye belonging to the rhodamine family. [1] Its high water solubility and membrane impermeability make it an excellent polar tracer for a variety of live-cell imaging applications. [2] A key advantage of **Sulforhodamine G** is its stability across a broad pH range (3-10), ensuring consistent fluorescence in typical cell culture media and buffers. [3] This document provides a detailed overview of its properties, applications, and a comprehensive protocol for its use in assessing live-cell membrane integrity.

Physicochemical and Spectral Properties

Sulforhodamine G's spectral characteristics make it compatible with standard fluorescence microscopy setups. The following table summarizes its key quantitative properties.

Property	Value	Reference
Excitation Maximum (λ_{ex})	529 - 531 nm	[1][2]
Emission Maximum (λ_{em})	548 - 552 nm	[1][2][4]
Molar Extinction Coefficient	$>65,000 \text{ cm}^{-1}\text{M}^{-1}$	[1]
Molecular Weight	~552.6 g/mol	[5]
Quantum Yield (Φ)	Data not readily available for Sulforhodamine G. For the related Sulforhodamine 101, the quantum yield is reported to be high (e.g., 0.9 in ethanol).	[6]
Solubility	High in water and aqueous buffers.	[2]
Cell Permeability	Membrane impermeant.	[2]

Applications in Live-Cell Imaging

Due to its charge and hydrophilicity, **Sulforhodamine G** does not passively cross the intact plasma membranes of healthy cells. This property is leveraged in several key applications:

- **Cell Membrane Integrity and Viability Assays:** It serves as a reliable marker for cells that have lost membrane integrity, a hallmark of cell death. Healthy cells exclude the dye, while cells with compromised membranes exhibit bright internal fluorescence.
- **Fluorescent Tracer:** In studies of tissues or cell co-cultures, it can be used to label the extracellular space or identify leaky cells.
- **Neuronal Tracing:** It is suitable for studying cell morphology and cell-to-cell communication in neuronal cultures.[2]

Detailed Protocol: Live-Cell Membrane Integrity Assay

This protocol provides a step-by-step method for assessing cell viability by monitoring plasma membrane integrity using **Sulforhodamine G**.

Materials:

- **Sulforhodamine G** powder
- Phosphate-Buffered Saline (PBS) or Hank's Balanced Salt Solution (HBSS)
- Cell culture medium appropriate for the cell type
- Live cells cultured on an imaging-compatible plate or dish (e.g., glass-bottom dish)
- Positive control for membrane permeability (e.g., digitonin or ethanol)
- Fluorescence microscope with appropriate filter sets (e.g., for TRITC or similar red dyes)

Reagent Preparation:

- 1 mM **Sulforhodamine G** Stock Solution:
 - Calculate the required mass of **Sulforhodamine G** for a desired volume (Molecular Weight ~ 552.6 g/mol).
 - Dissolve the powder in high-quality water or PBS to a final concentration of 1 mM.
 - Mix thoroughly by vortexing.
 - Store the stock solution at -20°C, protected from light.
- Working Staining Solution (1-10 µM):
 - On the day of the experiment, dilute the 1 mM stock solution in a suitable imaging buffer (e.g., HBSS or phenol red-free medium) to the desired final concentration. A starting concentration of 5 µM is recommended, but this should be optimized for your specific cell type and experimental conditions.

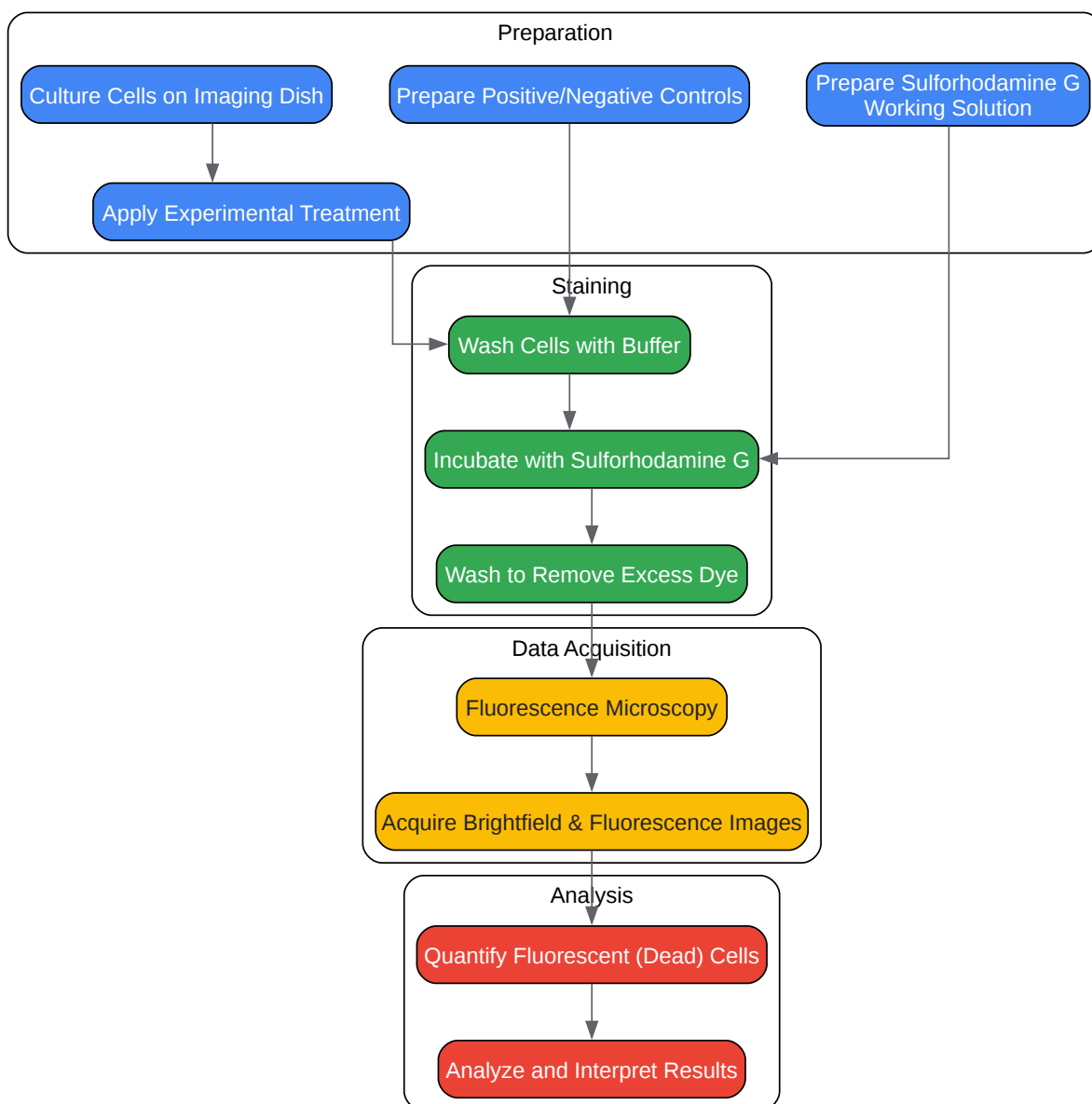
Experimental Procedure:

- Cell Culture: Culture cells to the desired confluency on a suitable imaging vessel.
- Experimental Treatment: If applicable, treat the cells with the experimental compound or condition being investigated. Include appropriate positive and negative controls.
 - Negative Control: Untreated cells or vehicle-treated cells.
 - Positive Control: Treat cells with a known membrane-permeabilizing agent (e.g., 50 µg/mL digitonin for 10-15 minutes or 70% ethanol for 5 minutes) to induce cell death.
- Staining:
 - Carefully remove the cell culture medium.
 - Gently wash the cells once with pre-warmed imaging buffer (e.g., HBSS).
 - Add the **Sulforhodamine G** working staining solution to the cells, ensuring the cell monolayer is completely covered.
 - Incubate for 5-15 minutes at room temperature or 37°C, protected from light. The optimal incubation time may vary between cell types.
- Washing (Optional but Recommended):
 - For clearer imaging and reduced background fluorescence, you can gently wash the cells 1-2 times with fresh imaging buffer after incubation. This will remove any unbound dye from the extracellular medium.
- Live-Cell Imaging:
 - Image the cells immediately using a fluorescence microscope.
 - Use a filter set appropriate for the excitation and emission spectra of **Sulforhodamine G** (Excitation ~530 nm, Emission ~550 nm).
 - Acquire both fluorescence and brightfield (or phase-contrast) images to correlate the fluorescent signal with cell morphology.

- Expected Results: Healthy, live cells will show minimal to no intracellular fluorescence, while dead or dying cells with compromised membranes will exhibit bright red fluorescence.

Experimental Workflow and Visualization

The following diagrams illustrate the logical flow of a live-cell imaging experiment with **Sulforhodamine G** and the principle behind the membrane integrity assay.



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Experimental workflow for live-cell imaging.

Principle of the membrane integrity assay.

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- To cite this document: BenchChem. [Live-Cell Imaging with Sulforhodamine G: A Detailed Method]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12062151/docs#live-cell-imaging-with-sulforhodamine-g-a-detailed-method>]

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